

Dihydrosamidin (C21H24O7): A Technical Guide on its Neuroprotective and Antioxidant Properties

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Dihydrosamidin, a khellactone ester with the molecular formula C21H24O7, is a natural compound found in plants of the Apiaceae family, notably in Phlojodicarpus komarovii.[1][2] Recent preclinical research has highlighted its significant potential as a neuroprotective agent, particularly in the context of cerebral ischemia-reperfusion injury. This technical guide provides an in-depth overview of the current scientific knowledge on **Dihydrosamidin**, focusing on its biological effects, mechanisms of action, and the experimental protocols used to elucidate its properties. The information is intended to support further research and drug development efforts centered on this promising small molecule.

Chemical and Physical Properties

Dihydrosamidin is chemically identified as [(9R,10R)-10-acetyloxy-8,8-dimethyl-2-oxo-9,10-dihydropyrano[2,3-f]chromen-9-yl] 3-methylbutanoate.[3] It belongs to the class of organic compounds known as coumarins.[3]



Property	Value	Source
Molecular Formula	C21H24O7	INVALID-LINK[3]
Molecular Weight	388.4 g/mol	INVALID-LINK[3]
IUPAC Name	[(9R,10R)-10-acetyloxy-8,8-dimethyl-2-oxo-9,10-dihydropyrano[2,3-f]chromen-9-yl] 3-methylbutanoate	INVALID-LINK[3]
CAS Number	6005-18-1	INVALID-LINK[3]
ChEMBL ID	CHEMBL3039391	INVALID-LINK[4]

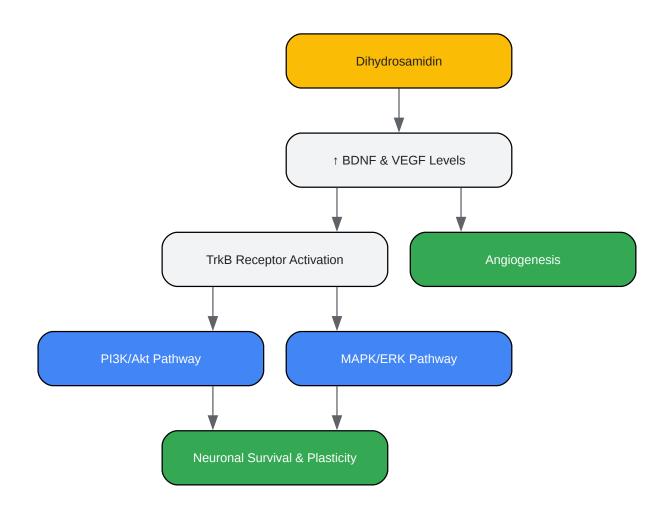
Biological Activities and Mechanism of Action

Preclinical studies have demonstrated that **Dihydrosamidin** exhibits potent neuroprotective effects in a rat model of cerebral ischemia-reperfusion injury.[1][2] Administration of **Dihydrosamidin** at a dosage of 80 mg/kg was shown to prevent neuronal death.[1][2] The underlying mechanisms for this neuroprotection appear to be multifactorial, involving the modulation of neurotrophic factors, regulation of energy metabolism, and enhancement of the brain's antioxidant defenses.[1][2]

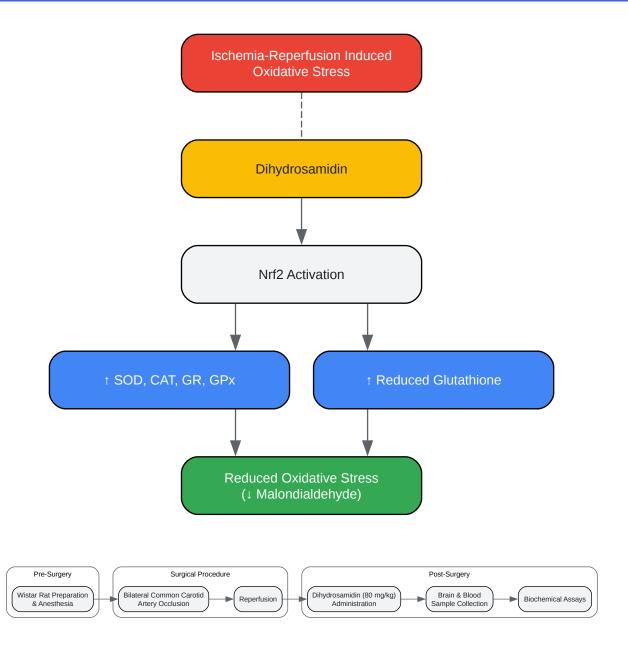
Neurotrophic and Angiogenic Effects

Dihydrosamidin administration has been shown to increase the levels of neurotrophic factors and vascular endothelial growth factor A (VEGF-A) in brain lysate following ischemia-reperfusion injury.[1][2] This suggests that **Dihydrosamidin** may promote neuroplasticity and angiogenesis, contributing to neuronal survival and recovery. A key signaling pathway likely involved is the Brain-Derived Neurotrophic Factor (BDNF) pathway, which is crucial for neuronal survival, growth, and differentiation.









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